

Potential Therapeutic Targets of 8-O-Methyl-urolithin C: A Technical Guide

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Compound of Interest

Compound Name: 8-O-Methyl-urolithin C

Cat. No.: B15352819

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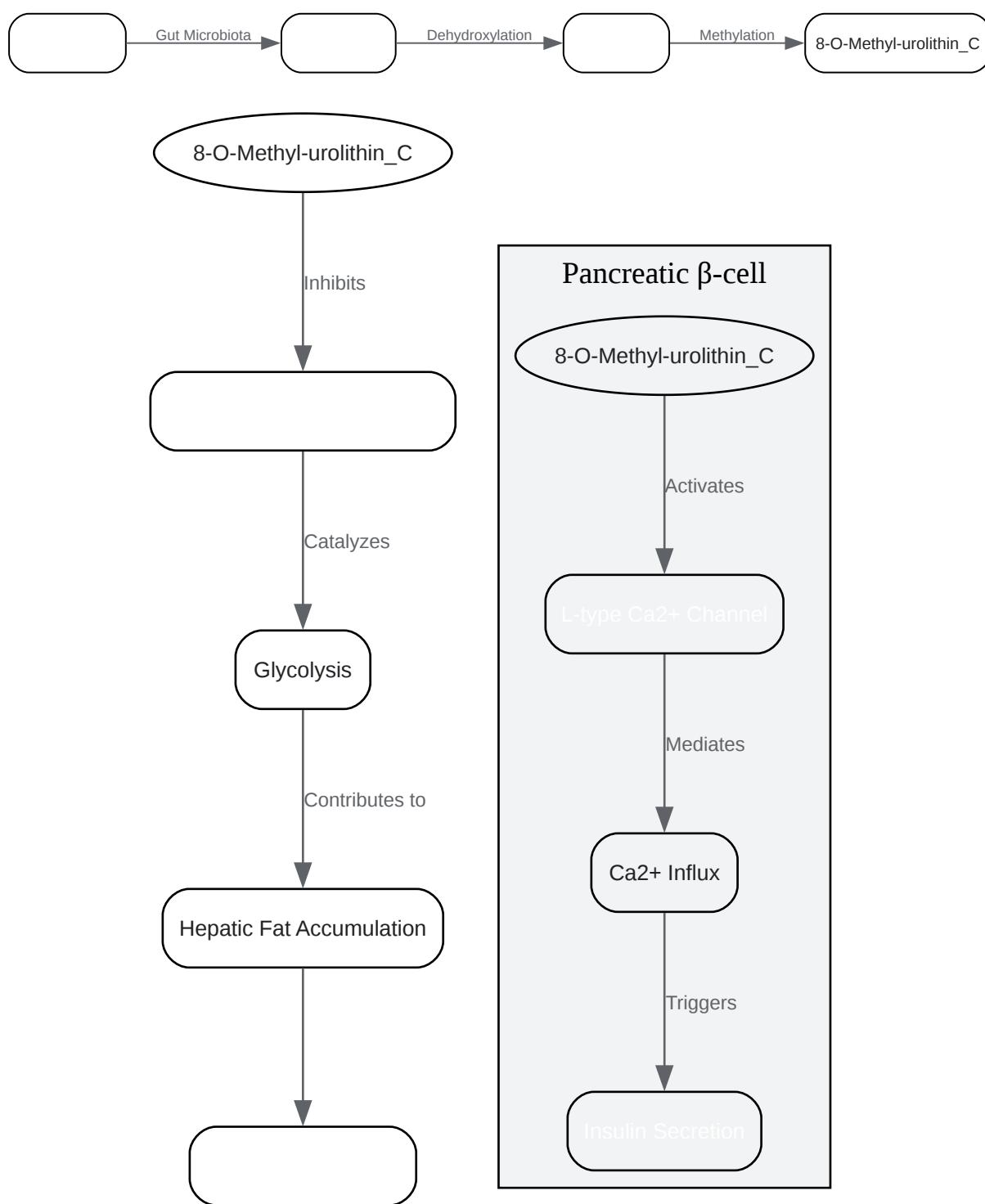
For Researchers, Scientists, and Drug Development Professionals

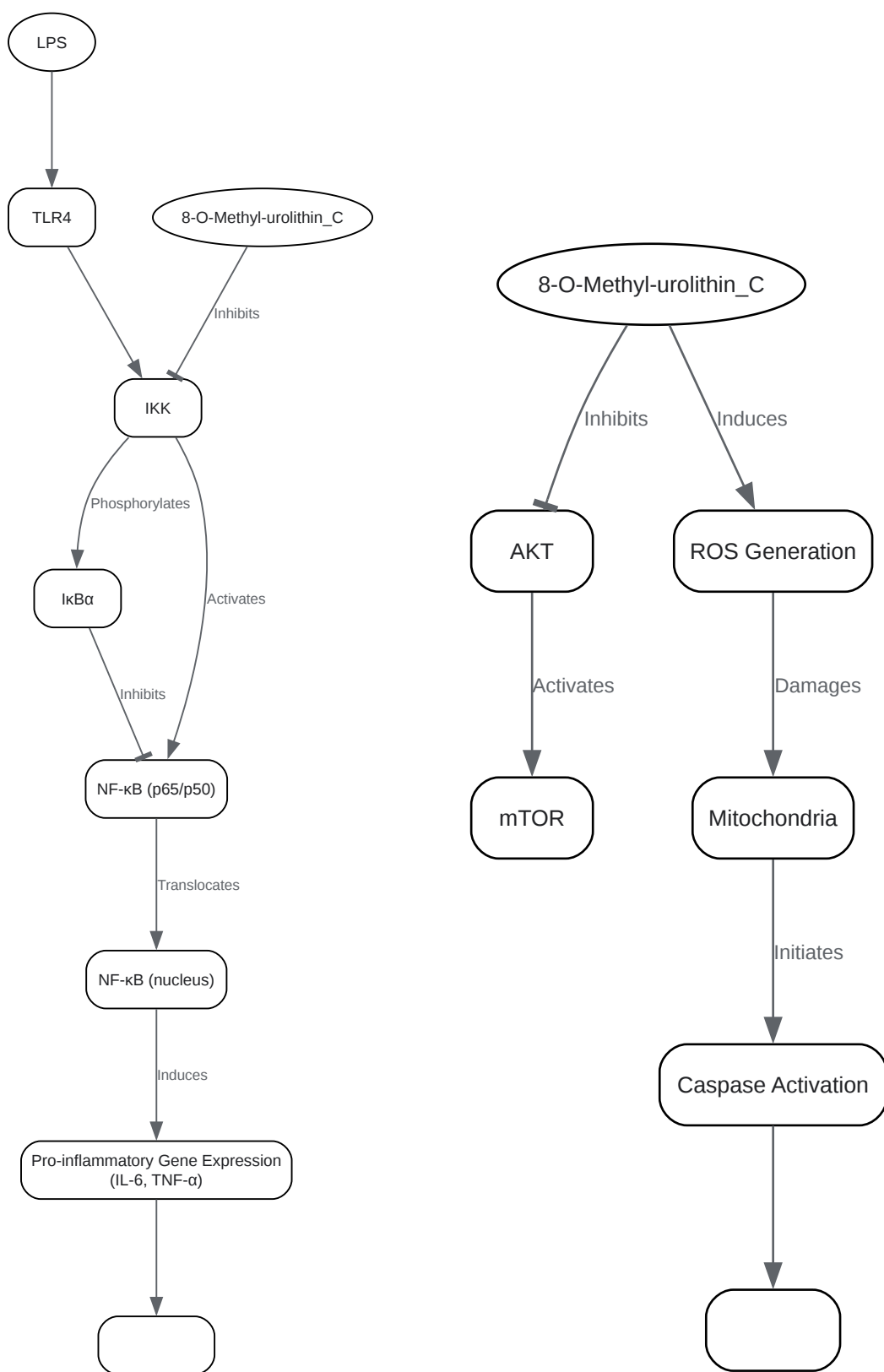
Introduction

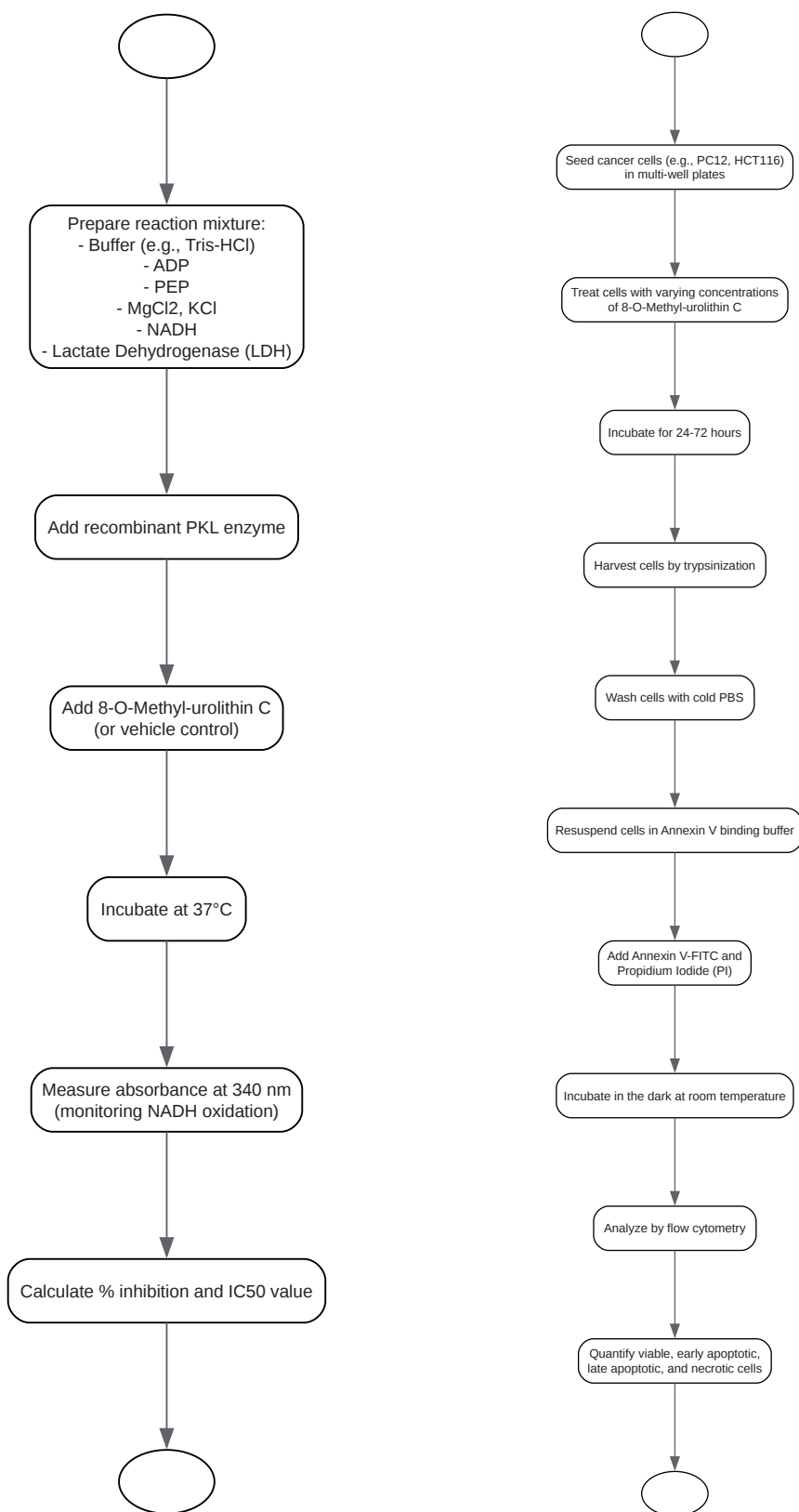
Urolithins are a class of bioactive compounds that are metabolites of ellagitannins, which are found in various fruits and nuts. Produced by the gut microbiota, these compounds have garnered significant interest for their potential therapeutic applications. Among them, **8-O-Methyl-urolithin C**, a methylated derivative of Urolithin C, represents a promising area of investigation. This technical guide provides a comprehensive overview of the current understanding of **8-O-Methyl-urolithin C**, focusing on its potential therapeutic targets, supported by available quantitative data, detailed experimental protocols, and visual representations of relevant biological pathways and workflows. While direct research on **8-O-Methyl-urolithin C** is still emerging, this guide extrapolates potential activities based on the well-documented effects of its parent compound, Urolithin C, and related derivatives.

Metabolic Pathway and Synthesis

Urolithins are the end products of the metabolic conversion of ellagic acid by the gut microbiota. This process involves the sequential removal of hydroxyl groups from the ellagic acid core. Urolithin C is a trihydroxy-urolithin, and its subsequent methylation leads to the formation of **8-O-Methyl-urolithin C**.







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